

3',4'-Difluoroacetophenone molecular structure and weight

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Compound of Interest

Compound Name: 3',4'-Difluoroacetophenone

Cat. No.: B1295030

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An In-depth Technical Guide to 3',4'-Difluoroacetophenone

For professionals in research, scientific, and drug development fields, this guide provides a comprehensive overview of the molecular structure, properties, and key data of **3',4'-Difluoroacetophenone**.

Core Molecular Data

3',4'-Difluoroacetophenone is a substituted aromatic ketone with the chemical formula $C_8H_6F_2O$.^[1] It is a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its fluorine substituents can enhance metabolic stability and bioactivity in target molecules.^[1]

Physicochemical Properties

A summary of the key quantitative data for **3',4'-Difluoroacetophenone** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₆ F ₂ O[1]
Molecular Weight	156.13 g/mol [1][2]
CAS Number	369-33-5[1][2]
Appearance	Colorless to light yellow liquid[1]
Melting Point	19-20 °C[1][2]
Boiling Point	94-95 °C @ 13 mmHg[1][2]
Density	1.246 g/mL at 25 °C[1][2]
Refractive Index	n ₂₀ /D 1.4916[1][2]

Structural Representation

The molecular structure of **3',4'-Difluoroacetophenone** is depicted in the following diagram, generated using the DOT language. This visualization clarifies the atomic arrangement and bonding.

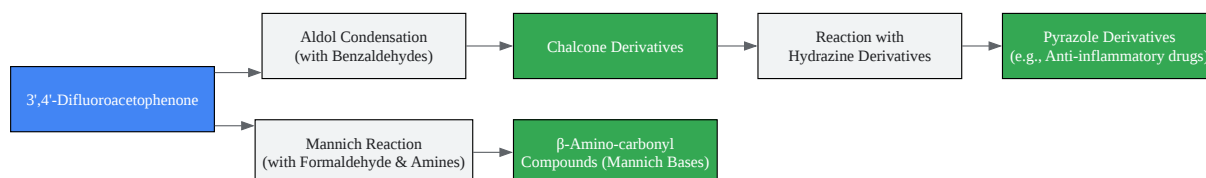
Molecular structure of **3',4'-Difluoroacetophenone**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3',4'-Difluoroacetophenone** are not available within the provided search results. However, it is widely used as an intermediate in the synthesis of various pharmaceutical and agrochemical compounds.[1] The literature suggests its use in aldol condensation reactions to form chalcone derivatives, which are precursors to various bioactive molecules.[3]

Synthetic Pathways

The role of **3',4'-Difluoroacetophenone** as a synthetic intermediate is illustrated in the following workflow diagram.



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